

Technical Guide: Physicochemical Properties of 1,1-Diphenylbutane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Diphenylbutane

Cat. No.: B1605752

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise summary of the core physicochemical properties of **1,1-Diphenylbutane**, specifically its molecular formula and molecular weight. The information is presented in a clear, tabular format for ease of reference and comparison.

Core Physicochemical Data

The fundamental molecular properties of **1,1-Diphenylbutane** have been determined based on its chemical structure. As an isomer of 1,2-diphenylbutane, it shares the same molecular formula and, consequently, the same molecular weight.

| Property | Value |
|-------------------|---------------------------------|
| Molecular Formula | C ₁₆ H ₁₈ |
| Molecular Weight | 210.32 g/mol |

Methodology for Determination

The molecular formula and weight of **1,1-Diphenylbutane** are not typically determined through wet lab experimentation for routine characterization but are rather calculated based on its known chemical structure.

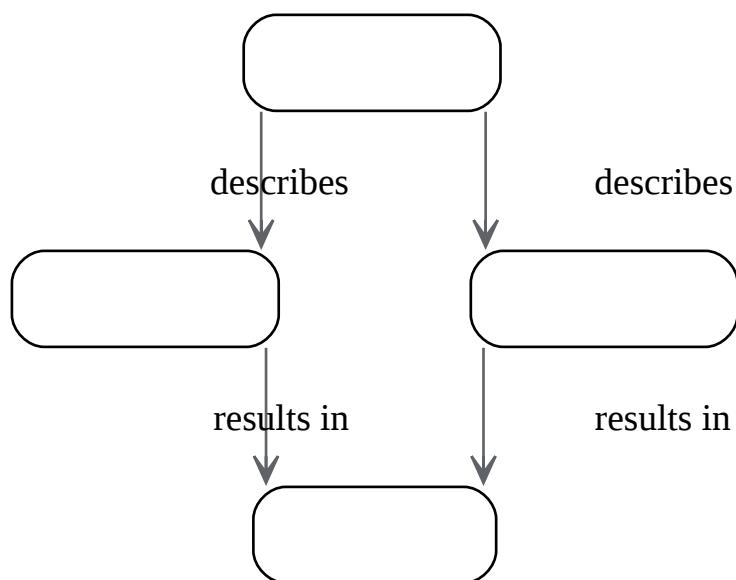
Molecular Formula Derivation: The name **1,1-Diphenylbutane** dictates its structure. The "butane" component signifies a four-carbon alkane chain. The "1,1-Diphenyl" prefix indicates that two phenyl groups (C_6H_5) are attached to the first carbon atom of the butane chain. The systematic assembly of these components results in a molecule with 16 carbon atoms and 18 hydrogen atoms, yielding the molecular formula $C_{16}H_{18}$.

Molecular Weight Calculation: The molecular weight is calculated from the molecular formula using the standard atomic weights of the constituent elements.

- Carbon (C): 16 atoms \times 12.011 u = 192.176 u
- Hydrogen (H): 18 atoms \times 1.008 u = 18.144 u
- Total Molecular Weight: 192.176 u + 18.144 u = 210.32 u (or g/mol)

Logical Relationship of Isomers

The relationship between **1,1-Diphenylbutane** and its isomer, 1,2-diphenylbutane, is that they share the same molecular formula but differ in the arrangement of their atoms. This structural difference does not alter the total count of each type of atom, hence they have identical molecular weights.



[Click to download full resolution via product page](#)

Isomeric Relationship and Molecular Weight

Note on Experimental Protocols and Signaling Pathways: The determination of the molecular formula and weight of a known chemical compound like **1,1-Diphenylbutane** is a computational process based on its structure. Therefore, detailed experimental protocols for this purpose are not applicable in this context. Similarly, as a single small molecule, it does not inherently have associated signaling pathways; such diagrams would be relevant to its biological interactions within a specific system, which is beyond the scope of its fundamental physicochemical properties.

- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1,1-Diphenylbutane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1605752#1-1-diphenylbutane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1605752#1-1-diphenylbutane-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com